Part 1: The Indolin-2-One Scaffold: A Privileged Structure in Kinase Inhibition

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Compound of Interest

Compound Name:	*5-Amino-1,3,3,7-tetramethylindolin-2-one*
CAS No.:	*1248566-31-5*
Cat. No.:	*B2403496*

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The indolin-2-one core is a versatile pharmacophore that has given rise to several successful anti-cancer drugs. Its rigid heterocyclic structure provides an excellent foundation for designing inhibitors that target the ATP-binding pocket of various protein kinases, which are often dysregulated in cancer.

Mechanism of Action: Targeting Tyrosine Kinases

A significant number of indolin-2-one derivatives function as tyrosine kinase inhibitors (TKIs).[1] These enzymes play a crucial role in cell signaling pathways that control cell growth, proliferation, differentiation, and survival. In many cancers, mutations or overexpression of tyrosine kinases lead to uncontrolled cell division. Indolin-2-one-based drugs can block the activity of these kinases, thereby inhibiting tumor growth and progression.

A prime example is Sunitinib, an FDA-approved multi-targeted TKI for renal cell carcinoma and gastrointestinal stromal tumors, which is built upon the indolin-2-one scaffold. Its mechanism involves the inhibition of several receptor tyrosine kinases, including VEGFRs and PDGFRs, which are critical for angiogenesis (the formation of new blood vessels that supply tumors).

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Another notable derivative, Semaxanib (SU5416), is a potent and selective inhibitor of the vascular endothelial growth factor (VEGF) receptor tyrosine kinase, demonstrating anti-angiogenic potential.[1]

Part 2: 5-Amino-1MQ: A Novel Approach Targeting Cancer Metabolism

5-Amino-1MQ is a small, membrane-permeable molecule that is gaining attention for its role in metabolic regulation, with emerging evidence suggesting its potential as a cancer therapeutic.[2][3]

Core Mechanism: Inhibition of Nicotinamide N-methyltransferase (NNMT)

The primary molecular target of 5-Amino-1MQ is the enzyme Nicotinamide N-methyltransferase (NNMT).[4][5][6] NNMT is overexpressed in various cancers and is implicated in tumor development and growth.[4] This enzyme plays a critical role in cellular metabolism and energy balance.

By inhibiting NNMT, 5-Amino-1MQ triggers a cascade of downstream effects:

- Increased NAD+ Levels: NNMT inhibition prevents the depletion of nicotinamide adenine dinucleotide (NAD+), a vital coenzyme for numerous cellular processes, including energy production and DNA repair.[3][6]
- SIRT1 Activation: The elevated NAD+ levels activate sirtuin-1 (SIRT1), often referred to as a "longevity gene."[7] SIRT1 has diverse roles in cellular health, including reducing the risk of metabolic diseases and cancer.
- Metabolic Reprogramming: This pathway ultimately leads to an increased basal metabolic rate, encouraging cancer cells to burn fat for energy, a less favorable energy source for rapid proliferation compared to glucose.[7]
- Induction of Apoptosis: Preliminary studies have shown that 5-Amino-1MQ can induce apoptosis (programmed cell death) in cancer cells. Treatment of HeLa cervical cancer cells

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with 5-Amino-1MQ led to cell shrinkage, loss of cellular adhesion, and the formation of apoptotic bodies.[2]

- p53 Stabilization: There is also evidence to suggest that 5-Amino-1MQ may stabilize and reactivate the p53 tumor suppressor gene, which is often inactivated in cancer, promoting uncontrolled cell growth.[8]

Signaling Pathway of 5-Amino-1MQ in Cancer Cells

Caption: Proposed mechanism of 5-Amino-1MQ in cancer cells.

Part 3: Experimental Protocols for Evaluating Indolin-2-One Derivatives and 5-Amino-1MQ

The following protocols provide a framework for the in vitro evaluation of novel indolin-2-one derivatives and 5-Amino-1MQ.

Protocol 1: Cell Viability Assessment using MTT Assay

This protocol determines the concentration of the test compound that inhibits cell growth by 50% (IC50).

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay that measures cellular metabolic activity. Viable cells with active metabolism convert MTT into a purple formazan product.

Materials:

- Cancer cell lines (e.g., HeLa, HepG2, MCF-7, A549)[1]
- Complete culture medium (e.g., DMEM, RPMI-1640) with 10% FBS
- Test compound (Indolin-2-one derivative or 5-Amino-1MQ) dissolved in DMSO
- MTT solution (5 mg/mL in PBS)
- DMSO

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- 96-well plates
- Multichannel pipette
- Plate reader

Procedure:

- Cell Seeding: Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete medium. Incubate for 24 hours at 37°C and 5% CO2.
- Compound Treatment: Prepare serial dilutions of the test compound in culture medium. The final DMSO concentration should not exceed 0.5%. Add 100 µL of the diluted compound to the respective wells. Include a vehicle control (medium with DMSO) and a blank control (medium only).
- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO2.
- MTT Addition: Add 20 µL of MTT solution to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the percentage of viability against the log of the compound concentration to determine the IC50 value.

Protocol 2: Apoptosis Detection by Hoechst 33342 Staining

This method visualizes nuclear changes characteristic of apoptosis.

Principle: Hoechst 33342 is a fluorescent stain that binds to DNA. Apoptotic cells exhibit condensed and fragmented nuclei, which appear as brightly stained bodies under a fluorescence microscope.

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Materials:

- Cancer cells cultured on coverslips in a 6-well plate
- Test compound
- Hoechst 33342 solution (10 mg/mL stock in water)
- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- Fluorescence microscope

Procedure:

- Cell Treatment: Treat cells with the test compound at its IC50 concentration for 24-48 hours. Include an untreated control.
- Fixation: Wash the cells with PBS and fix with 4% PFA for 15 minutes at room temperature.
- Staining: Wash the cells twice with PBS. Add Hoechst 33342 solution (diluted to 1 µg/mL in PBS) and incubate for 10 minutes in the dark.
- Washing: Wash the cells three times with PBS.
- Visualization: Mount the coverslips on glass slides and observe under a fluorescence microscope using a UV filter. Apoptotic cells will display condensed, bright blue nuclei.[9]

Protocol 3: Cell Cycle Analysis by Flow Cytometry

This protocol determines the effect of the compound on cell cycle progression.

Principle: Propidium iodide (PI) is a fluorescent intercalating agent that stains DNA. The amount of PI fluorescence is directly proportional to the amount of DNA in a cell. Flow cytometry can then distinguish cells in different phases of the cell cycle (G1, S, G2/M).

Materials:

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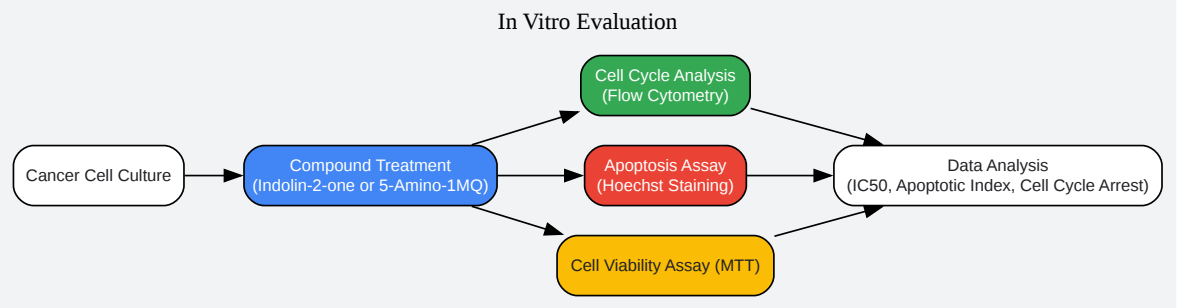
- Cancer cells
- Test compound
- PBS
- 70% Ethanol (ice-cold)
- RNase A (100 µg/mL)
- Propidium Iodide (50 µg/mL)
- Flow cytometer

Procedure:

- Cell Treatment: Treat cells with the test compound at its IC50 concentration for 24 hours.
- Harvesting: Harvest the cells by trypsinization, wash with PBS, and collect by centrifugation.
- Fixation: Resuspend the cell pellet in 1 mL of ice-cold 70% ethanol while vortexing gently. Fix overnight at -20°C.
- Staining: Centrifuge the fixed cells, discard the ethanol, and wash with PBS. Resuspend the cell pellet in 500 µL of PI/RNase A staining solution.
- Incubation: Incubate for 30 minutes at 37°C in the dark.
- Analysis: Analyze the samples using a flow cytometer. The resulting DNA content histogram will show the distribution of cells in G1, S, and G2/M phases.

Experimental Workflow Diagram

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Caption: A typical workflow for the in vitro assessment of anti-cancer compounds.

Part 4: Quantitative Data Summary

While specific data for **5-Amino-1,3,3,7-tetramethylindolin-2-one** is unavailable, the following table presents representative IC50 values for other indolin-2-one derivatives against various cancer cell lines, as found in the literature.

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Compound Class	Derivative Example	Cancer Cell Line	IC50 (μM)	Reference
Benzyl Sulfoxide Indolin-2-one	(Z)-3-(((4-bromobenzyl)sulfinyl)methylene)indolin-2-one	Tyrosine Kinase	1.34	[1]
Thiazolidinone Indolin-2-one	Compound 5h	HT-29 (Colon)	0.016	[10]
Thiazolidinone Indolin-2-one	Compound 5h	H460 (Lung)	0.0037	[10]
Hybrid Indolinone	Compound 9	HepG2 (Liver)	2.53	[11]
Hybrid Indolinone	Compound 20	HepG2 (Liver)	3.25	[11]

Conclusion

The indolin-2-one scaffold remains a highly valuable starting point for the design of novel anti-cancer agents, primarily through the inhibition of protein kinases. In parallel, 5-Amino-1MQ presents a distinct and promising approach by targeting cancer cell metabolism through the inhibition of NNMT. Researchers investigating novel anti-cancer compounds may find significant value in exploring both of these avenues. The protocols and conceptual frameworks provided herein offer a robust starting point for such investigations.

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